

4-Hydroxybenzaldehyde: A Comprehensive Technical Guide to its Properties and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxybenzaldehyde

Cat. No.: B117250

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This technical guide provides an in-depth overview of **4-Hydroxybenzaldehyde**, a key aromatic aldehyde used in the synthesis of various compounds, including pharmaceuticals and fragrances. This document consolidates critical data regarding its chemical and physical properties, alongside a detailed examination of its safety data sheet (SDS), to ensure its safe handling and use in a laboratory setting.

Chemical Identification and Properties

4-Hydroxybenzaldehyde, also known as p-hydroxybenzaldehyde, is an organic compound with the chemical formula $C_7H_6O_2$.^[1] Its structure consists of a benzene ring substituted with a formyl group and a hydroxyl group at the para position.

CAS Number: 123-08-0^{[2][3][4][5][6][7]}

The following tables summarize the key physical and chemical properties of **4-Hydroxybenzaldehyde**, compiled from various sources.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Weight	122.12 g/mol	[4][6]
Appearance	Yellow to tan crystalline powder	[1][3]
Odor	Sweet, nutty, almond-like	[3][8]
Melting Point	112-116 °C	[1][4][8]
Boiling Point	310-311 °C	[1][3]
Flash Point	174 °C (345.2 °F)	[3][4][8]
Solubility in Water	12.9 - 13.8 g/L	[1][8]
Density	1.129 g/cm ³	[1][8]
pKa	7.61 (at 25 °C)	[1][8]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
EC Number	204-599-1	[2][4][5]
InChI	1S/C7H6O2/c8-5-6-1-3-7(9)4-2-6/h1-5,9H	[1][4]
InChIKey	RGHHSNMVTDWUBI-UHFFFAOYSA-N	[1][4][8]
SMILES	<chem>O=Cc1ccc(O)cc1</chem>	[1][4]

Safety Data Sheet (SDS) Overview

The Safety Data Sheet is a critical document providing comprehensive information about the hazards of a chemical and the necessary precautions for its safe handling, storage, and disposal. The following sections summarize the key safety information for **4-Hydroxybenzaldehyde**.

Hazard Identification

4-Hydroxybenzaldehyde is classified as hazardous. The primary hazards are skin and eye irritation.^{[2][3][9]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[3][10]}
- H319: Causes serious eye irritation.^{[2][3][10]}
- H335: May cause respiratory irritation.^{[5][6]}

Signal Word: Warning^{[9][10]} or Danger^{[4][5]} (depending on the supplier and concentration)

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^{[4][6]}
 - P264: Wash skin thoroughly after handling.^{[2][3][10]}
 - P271: Use only outdoors or in a well-ventilated area.^{[4][6]}
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.^{[2][3][5][10]}
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of water.^{[3][10]}
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^{[2][3][5][10]}
 - P332 + P313: If skin irritation occurs: Get medical advice/attention.^{[2][3][10]}
 - P337 + P313: If eye irritation persists: Get medical advice/attention.^{[2][3][10]}

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2][10]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation persists.[2][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get immediate medical attention.[2][10]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention if symptoms occur.[2][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions.[9]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus and full protective gear.[9]

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[5][9]
- Storage: Keep container tightly closed in a dry and well-ventilated place. Store in a cool place.[3][10] It is sensitive to air and light.[10]

Experimental Protocols

The data presented in the Safety Data Sheet is derived from standardized experimental protocols. While the specific test results for **4-Hydroxybenzaldehyde** are often proprietary, the

methodologies are generally based on internationally recognized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development).

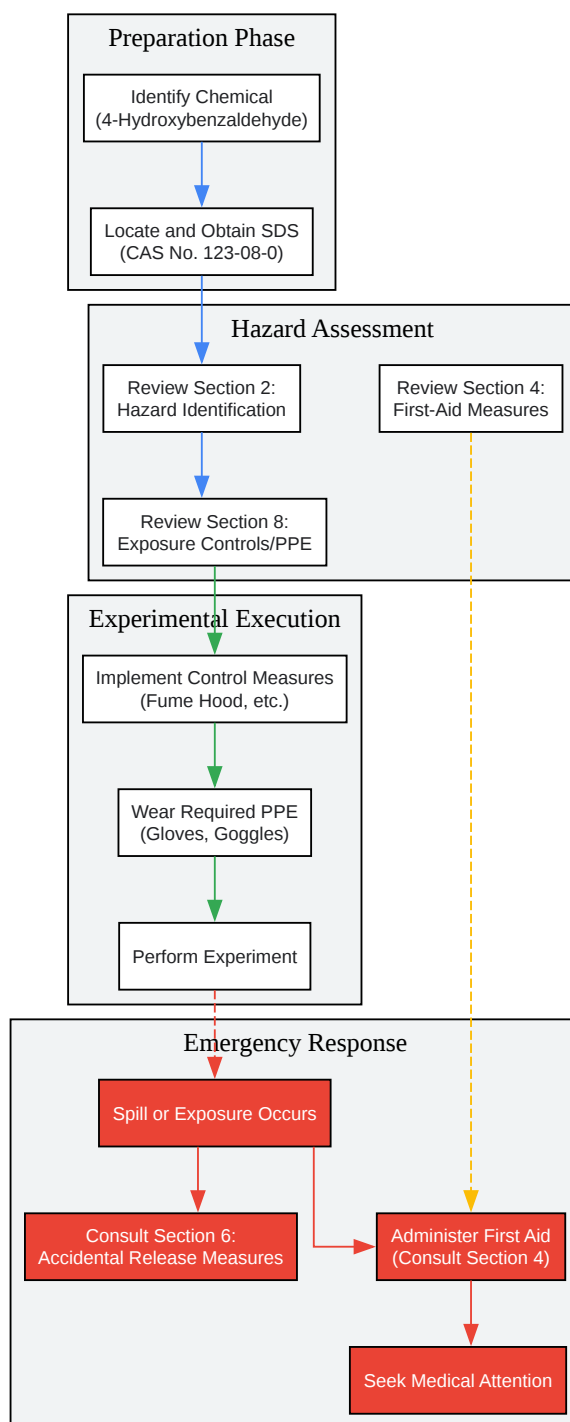
Determination of Acute Oral Toxicity (LD50): The acute oral toxicity is typically determined using a method like the OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). In this protocol, a single dose of the substance is administered to a group of fasted animals (usually rats). The animals are observed for a period of 14 days for signs of toxicity and mortality. The LD50 value, which is the dose that is lethal to 50% of the test population, is then calculated. For **4-Hydroxybenzaldehyde**, an LD50 (oral, rabbit) of 2250 mg/kg has been reported.[8]

Determination of Skin Irritation: The potential for skin irritation is assessed using methods like the OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). A small amount of the test substance is applied to a shaved area of the skin of a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals. The severity of the skin reaction is scored, and the substance is classified accordingly.

Determination of Eye Irritation: The eye irritation potential is evaluated using a protocol similar to the OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). A small amount of the substance is instilled into the eye of a test animal (usually a rabbit). The eyes are then examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis at various time points. The severity of the reactions is scored to determine the irritation potential.

Visualization of SDS Workflow

The following diagram illustrates the logical workflow for a researcher utilizing a Safety Data Sheet in a laboratory setting.



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Caption: Logical workflow for utilizing a Safety Data Sheet in a research setting.

In conclusion, a thorough understanding of the properties and safety data for **4-Hydroxybenzaldehyde** is paramount for its responsible use in research and development.

This guide provides the essential information to facilitate safe handling and experimental planning. Researchers should always consult the most up-to-date Safety Data Sheet from their specific supplier before use.

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